

Personal protective equipment for handling tert-Butyl (3-hydroxycyclopentyl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (3-hydroxycyclopentyl)carbamate*

Cat. No.: B153004

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Essential Safety and Handling Guide for tert-Butyl (3-hydroxycyclopentyl)carbamate

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical information for the handling and disposal of **tert-Butyl (3-hydroxycyclopentyl)carbamate** (CAS No: 225641-84-9). It is intended for researchers, scientists, and professionals in drug development to ensure a secure research environment.

Hazard Identification and Classification

Tert-Butyl (3-hydroxycyclopentyl)carbamate is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Signal Word: Warning^[1]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ NO ₃	[1] [4]
Molecular Weight	201.26 g/mol	[1] [5]
Physical Form	Solid	
Density	1.08 ± 0.1 g/cm ³ (Predicted)	[4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **tert-Butyl (3-hydroxycyclopentyl)carbamate**.[\[1\]](#)[\[2\]](#)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]	To prevent eye contact which can cause serious irritation.[2]
Hand Protection	Appropriate protective gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[2][6]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[6]	To protect against accidental spills and skin contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dusts are generated or if irritation is experienced.[6]	To prevent respiratory tract irritation from dust or aerosols. [2]

Safe Handling and Storage Protocol

Adherence to the following procedures is crucial for the safe handling and storage of this compound.

Preparation:

- Ensure all safety precautions have been read and understood.
- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Confirm that eyewash stations and safety showers are in close proximity to the workstation. [6]
- Don the appropriate PPE as specified in the table above.

Handling:

- Avoid contact with eyes, skin, and clothing.[1][2]
- Minimize dust generation and accumulation.[1]
- Do not inhale the substance.[2]
- Use only non-sparking tools and take measures to prevent the build-up of electrostatic charge.[2]

After Handling:

- Wash hands and face thoroughly after handling.[2]
- Remove contaminated clothing and wash it before reuse.[2]
- Do not eat, drink, or smoke in work areas.[2]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[2]
- Recommended storage is in a dry area at 2-8°C.[1]
- Incompatible with strong oxidizing agents.

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Consult a physician.[1]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing immediately. If skin irritation occurs, seek medical advice.[1][2]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.[1][2]

Spill and Disposal Procedures

Spill Management:

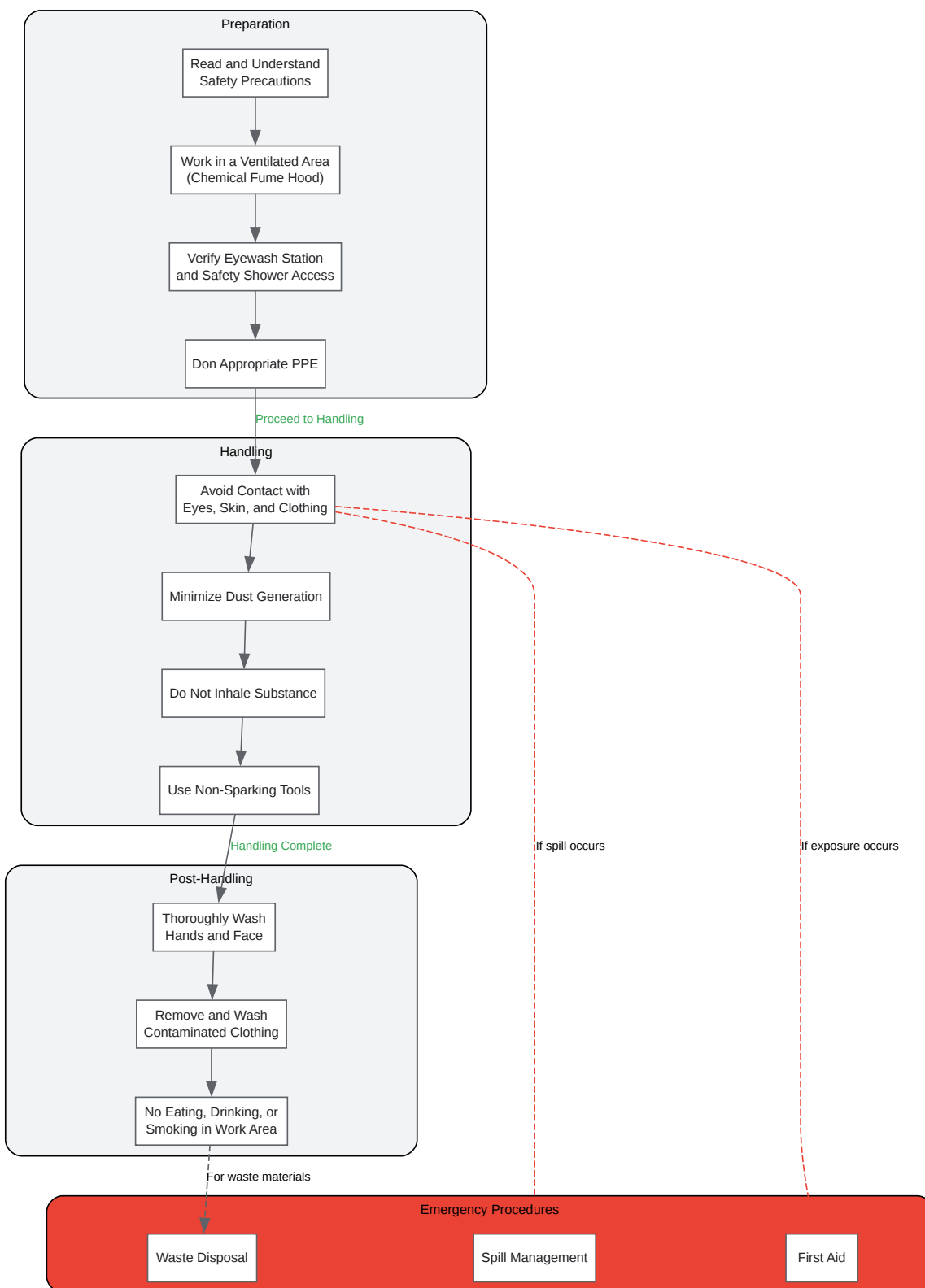
- Evacuate personnel to safe areas.
- Wear appropriate PPE, including respiratory protection.[7]
- Avoid dust formation.
- Sweep up the material and place it into a suitable, closed container for disposal.[1] Do not let the product enter drains.[1]

Disposal:

- Dispose of the chemical and its container at a hazardous waste disposal site.[2]
- Disposal must be in accordance with local, regional, and national regulations.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl (3-hydroxycyclopentyl)carbamate**, from preparation to post-handling procedures.



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Caption: Logical workflow for the safe handling of **tert-Butyl (3-hydroxycyclopentyl)carbamate**.

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